

# A Comparative Toxicological Guide: Ethyl Methoxyacetate and Safer Alternatives

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Compound of Interest		
Compound Name:	Ethyl methoxyacetate	
Cat. No.:	B146871	Get Quote

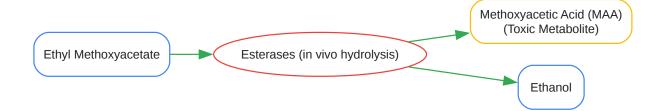
For Researchers, Scientists, and Drug Development Professionals

The selection of solvents in research and pharmaceutical development is a critical decision, balancing efficacy with safety. **Ethyl methoxyacetate**, while effective in certain applications, is metabolized to methoxyacetic acid (MAA), a compound with known reproductive and developmental toxicity. This guide provides a comparative overview of the toxicological profiles of **ethyl methoxyacetate** (via its metabolite MAA) and three safer, more sustainable alternatives: ethyl lactate, 2-methyltetrahydrofuran (2-MeTHF), and cyclopentyl methyl ether (CPME). All data presented is sourced from peer-reviewed studies and safety data sheets to facilitate informed decision-making in laboratory and manufacturing settings.

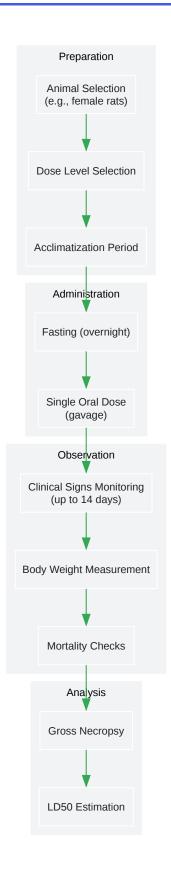
### **Metabolic Pathway of Ethyl Methoxyacetate**

**Ethyl methoxyacetate** is anticipated to be rapidly hydrolyzed in the body by esterases into ethanol and methoxyacetic acid (MAA). The toxicity of **ethyl methoxyacetate** is therefore primarily attributed to its metabolite, MAA.









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#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com